

Benchmarking MABr-Based Tandem Solar Cells: A Comparative Guide

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Compound of Interest

Compound Name: *Methylammonium bromide*

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In the rapidly advancing field of photovoltaics, tandem solar cells have emerged as a promising route to surpass the theoretical efficiency limits of single-junction devices. Among the various materials being explored for the wide-bandgap top cell in these tandem architectures, **methylammonium bromide** (MABr)-based perovskites have garnered significant attention. This guide provides a comparative analysis of the performance of MABr-based tandem solar cells against other leading tandem technologies, supported by experimental data and detailed methodologies.

Performance Comparison of Tandem Solar Cell Architectures

The performance of tandem solar cells is primarily evaluated by four key metrics: Power Conversion Efficiency (PCE), Open-Circuit Voltage (Voc), Short-Circuit Current Density (Jsc), and Fill Factor (FF). The following tables summarize the reported performance of MABr-based tandem solar cells and compare them with all-perovskite, perovskite-silicon, and perovskite-CIGS tandem devices.

Table 1: Performance of MABr-Based Tandem Solar Cells

MABr-based Composite	Bottom Cell	PCE (%)	Voc (V)	Jsc (mA/cm ²)	FF (%)	Reference
MAPbBr ₃	MAPbI ₃	10.4	>2.2	-	~56	[1]
MAPbBr ₃	Silicon	-	-	-	-	[2]
(FAPbI ₃) _{0.8} 5(MAPbBr ₃) _{0.15}	-	>18	-	-	-	[3]
MAPbBr ₃ / CsPbBr ₃	-	6.53	-	-	-	[2]

Note: Comprehensive performance data for complete MABr-based tandem cells is not always fully reported in single sources. Some values are for the top cell or indicate a range.

Table 2: Comparative Performance of Alternative Tandem Solar Cell Technologies

Tandem Type	Top Cell Composition (Typical)	Bottom Cell	PCE (%)	Voc (V)	Jsc (mA/cm ²)	FF (%)	Reference
All-Perovskite	Wide-bandgap perovskite	Narrow-bandgap perovskite	29.1	2.21	-	-	[4]
Perovskite-Silicon	Wide-bandgap perovskite	c-Si	32.5	2.0	-	-	[5]
Perovskite-CIGS	Wide-bandgap perovskite	CIGS	24.6	-	-	-	[6][7]
Perovskite-CIGS	Wide-bandgap perovskite	CIGS	24.2	1.77	18.8	71.2	[8]

Experimental Protocols

Detailed experimental protocols are crucial for the replication and advancement of research findings. Below are summaries of typical fabrication and characterization procedures for MABr-based perovskite top cells and the subsequent tandem device characterization.

Fabrication of MABr-Based Perovskite Top Cell (Spin-Coating Method)

- Substrate Preparation: Fluorine-doped tin oxide (FTO) coated glass substrates are sequentially cleaned in ultrasonic baths of deionized water, acetone, and isopropanol.

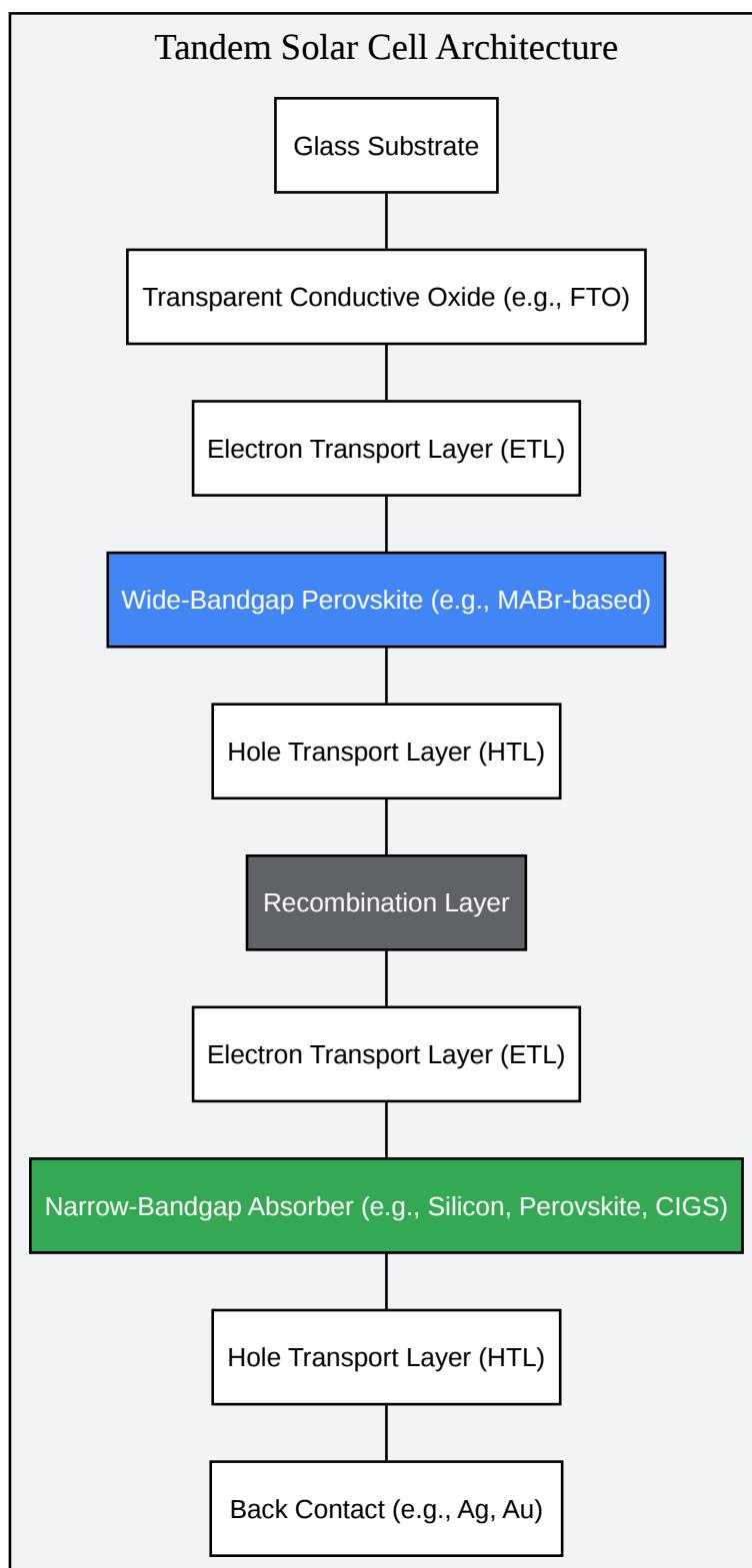
- Electron Transport Layer (ETL) Deposition: A compact layer of TiO_2 is often deposited on the FTO substrate by spin-coating a precursor solution followed by annealing at high temperatures (e.g., 500°C). A mesoporous TiO_2 layer can then be added on top.
- MABr Perovskite Precursor Solution Preparation: A precursor solution is prepared by dissolving MABr and a lead halide (e.g., PbBr_2) in a solvent like dimethylformamide (DMF) or a mixture of DMF and dimethyl sulfoxide (DMSO).[\[9\]](#)
- Perovskite Film Deposition: The MABr precursor solution is spin-coated onto the ETL-coated substrate. An anti-solvent, such as toluene or chlorobenzene, is often dripped onto the spinning substrate to induce rapid crystallization and form a uniform perovskite film.[\[10\]](#)[\[11\]](#)
- Annealing: The perovskite film is then annealed at a specific temperature (e.g., 100-150°C) to improve crystallinity and remove residual solvent.[\[12\]](#)
- Hole Transport Layer (HTL) Deposition: A solution of a hole-transporting material, such as Spiro-OMeTAD, is spin-coated on top of the perovskite layer.
- Top Electrode Deposition: A conductive top electrode, typically gold (Au) or silver (Ag), is deposited by thermal evaporation to complete the top cell.

Characterization of Tandem Solar Cells

- Current-Voltage (J-V) Measurement: The J-V characteristics of the tandem solar cell are measured under simulated AM1.5G illumination (100 mW/cm²) using a solar simulator.[\[5\]](#) Key parameters such as PCE, Voc, J_{sc}, and FF are extracted from the J-V curve. For tandem cells, it is crucial to ensure that the illumination spectrum is correctly calibrated to avoid current mismatch between the sub-cells, which can lead to inaccurate efficiency measurements.[\[13\]](#)
- External Quantum Efficiency (EQE) Measurement: EQE, also known as Incident Photon-to-Current Efficiency (IPCE), measures the ratio of charge carriers collected by the solar cell to the number of incident photons of a given energy. For tandem cells, the EQE of each sub-cell is measured independently by using appropriate bias light to saturate the other sub-cell.[\[5\]](#) This allows for the determination of the spectral response of each junction and helps in identifying current-limiting factors.[\[13\]](#)[\[14\]](#)

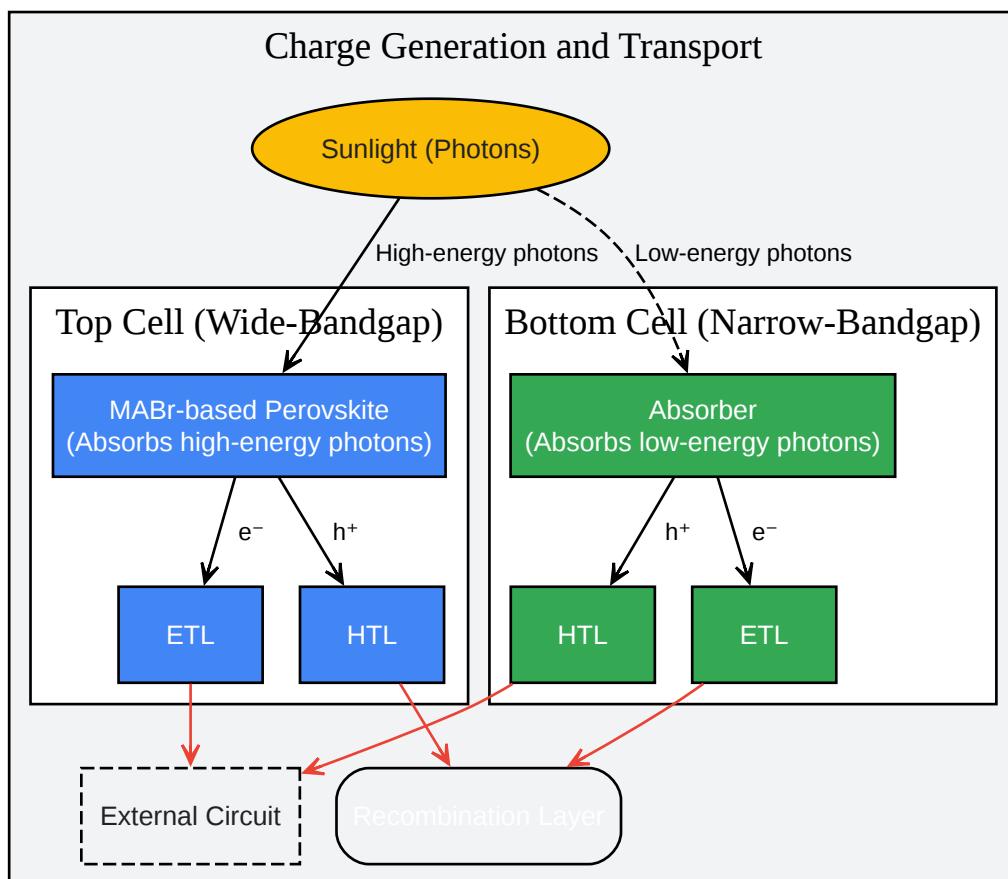
Visualizing the Process: Diagrams

To better understand the fundamental processes within a tandem solar cell, the following diagrams illustrate the device architecture and the charge transfer mechanism.



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Figure 1: A generalized architecture of a monolithic two-terminal tandem solar cell.



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Figure 2: Simplified charge carrier generation and transport pathways in a tandem solar cell.

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